

4-Bromo-5-chloro-2-fluoroaniline CAS number and identifiers

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Compound of Interest

Compound Name: 4-Bromo-5-chloro-2-fluoroaniline

Cat. No.: B180509

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Technical Guide: 4-Bromo-5-chloro-2-fluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **4-Bromo-5-chloro-2-fluoroaniline**, focusing on its core identifiers, chemical properties, and safety information. The data is presented to be a valuable resource for professionals in research and development.

Chemical Identifiers

A precise identification of chemical compounds is crucial for research, safety, and regulatory purposes. The following table summarizes the key identifiers for **4-Bromo-5-chloro-2-fluoroaniline**.

Identifier Type	Identifier
CAS Number	116369-24-5[1]
PubChem CID	14129196[1]
EC Number	674-962-0[1]
IUPAC Name	4-bromo-5-chloro-2-fluoroaniline[1]
InChI	InChI=1S/C6H4BrClFN/c7-3-1-5(9)6(10)2-4(3)8/h1-2H,10H2[1]
InChIKey	SKJMNFEFZWYBTHT-UHFFFAOYSA-N[1]
SMILES	<chem>C1=C(C(=CC(=C1Cl)Br)F)N</chem> [1]
Synonyms	4-Bromo-5-chloro-2-fluorobenzenamine[1]

Physicochemical Properties

Understanding the physicochemical properties of a compound is essential for its application in experimental settings and for predicting its behavior.

Property	Value
Molecular Formula	C ₆ H ₄ BrClFN[1]
Molecular Weight	224.46 g/mol [1]
Monoisotopic Mass	222.91997 Da[1]

Safety and Hazard Information

Safe handling of chemical substances is paramount in a laboratory setting. The following table outlines the GHS hazard classifications for **4-Bromo-5-chloro-2-fluoroaniline**.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure	H335: May cause respiratory irritation[1]

Methodologies and Visualizations

The scope of this technical guide is to provide core identifiers and physicochemical properties for the chemical compound **4-Bromo-5-chloro-2-fluoroaniline**. As a chemical reagent, it does not have associated signaling pathways or specific, universally cited experimental workflows in the same way a well-characterized drug or biological molecule might. Therefore, the creation of diagrams for signaling pathways or detailed experimental protocols is not applicable to this topic. The information provided above is intended to support researchers in designing their own experimental protocols involving this compound.

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References

- 1. 4-Bromo-5-chloro-2-fluoroaniline | C₆H₄BrClFN | CID 14129196 - PubChem [pubchem.ncbi.nlm.nih.gov]
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